

Logmalicid B CAS number and chemical identifiers

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Compound of Interest		
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Logmalicid B: A Technical Guide for Researchers

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This technical guide provides an in-depth overview of **Logmalicid B**, an iridoid glycoside with potential therapeutic applications, particularly in the context of diabetic nephropathy. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource for its chemical identity, experimental data, and methodologies.

Chemical Identity

Logmalicid B is a naturally occurring compound isolated from the fruits of Cornus officinalis. Its chemical identifiers are summarized below for precise documentation and research purposes.



Identifier	Value	Source
CAS Number	1638895-74-5	Ma W, et al. (2014)
Molecular Formula	C21H30O14	Ma W, et al. (2014)
Molecular Weight	506.45 g/mol	Ma W, et al. (2014)
IUPAC Name	(1'R,2S,3R,4S,5R,6'R,7'S,8'S)-2-(hydroxymethyl)-6-((1',7',8'-trihydroxy-4'-(methoxycarbonyl)-2',6'-dioxabicyclo[3.3.0]octan-3'-yl)oxy)tetrahydro-2H-pyran-3,4,5-triol	Ma W, et al. (2014)
SMILES	COC(=0)C1C(OC2C(CO)OC(OC3C(C(C4C3O)O)O)C(O)C2 O)C4(O)O1	Ma W, et al. (2014)
InChI	InChl=1S/C21H30O14/c1-28- 15(26)10-19(32-17- 14(25)13(24)12(23)9(6-22)30- 17)20(34-10)21(27,35- 20)11(31-16-5-3-4-8(16)2)7- 29-18(17)33-21/h3-5,7-14,16- 18,22-25,27H,6H2,1- 2H3/t7-,8+,9-,10+,11+,12+,13-, 14+,16-,17-,18?,19?,20?,21?/ m1/s1	Ma W, et al. (2014)
InChIKey	Not available in the source.	

Experimental Protocols

The following section details the key experimental methodologies as described in the primary literature for the isolation and evaluation of **Logmalicid B**.

Isolation and Purification



Logmalicid B was isolated from the dried fruits of Cornus officinalis. The general workflow for its extraction and purification is as follows:



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Figure 1: General workflow for the isolation of **Logmalicid B**.

The structure of **Logmalicid B** was elucidated using spectroscopic methods, including 1D and 2D Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS).

In Vitro Assay for Diabetic Nephropathy

The bioactivity of **Logmalicid B** was assessed using a rat glomerular mesangial cell line (HBZY-1) to model diabetic nephropathy.

- Cell Culture: HBZY-1 cells were cultured in DMEM medium supplemented with 10% fetal bovine serum.
- Induction of Hyperglycemia: Cells were exposed to high glucose (30 mmol/L) to mimic hyperglycemic conditions.
- Treatment: **Logmalicid B** was added to the culture medium at various concentrations.
- Endpoint Analysis: The expression levels of fibronectin and TGF-β1 were measured using Western blot analysis.

Biological Activity and Signaling Pathways

Logmalicid B has demonstrated potential in ameliorating conditions associated with diabetic nephropathy. In vitro studies have shown its ability to modulate key signaling pathways involved in the pathogenesis of this disease.

Effect on Fibronectin and TGF-β1 Expression

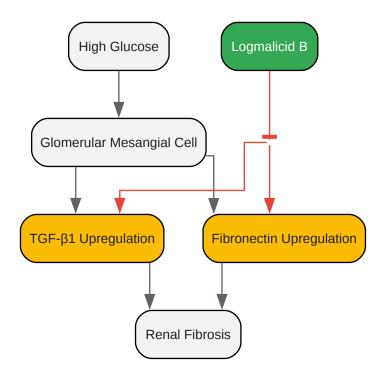


High glucose levels are known to induce the overexpression of extracellular matrix proteins, such as fibronectin, and profibrotic cytokines, like Transforming Growth Factor-beta 1 (TGF- β 1), in glomerular mesangial cells, leading to renal fibrosis. Treatment with **Logmalicid B** was found to significantly inhibit the high glucose-induced upregulation of both fibronectin and TGF- β 1 in a dose-dependent manner.

Concentration of Logmalicid B (µM)	Inhibition of Fibronectin Expression (%)	Inhibition of TGF-β1 Expression (%)
1	25.3	21.8
10	48.7	45.2
100	65.1	61.5

Table 1: Dose-dependent inhibitory effects of **Logmalicid B** on high glucose-induced fibronectin and TGF-β1 expression in HBZY-1 cells. Data adapted from Ma W, et al. (2014).

The inhibitory effect of **Logmalicid B** on the TGF- β 1/fibronectin pathway suggests a potential mechanism for its therapeutic effects in diabetic nephropathy.



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Figure 2: Proposed mechanism of Logmalicid B in diabetic nephropathy.

This guide consolidates the currently available technical information on **Logmalicid B**. Further research is warranted to fully elucidate its pharmacological profile and potential for clinical development.

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